

# Application Notes and Protocols: Preparation of Standard Potassium Iodate Solution for Titration

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## Compound of Interest

Compound Name: Potassium iodate

Cat. No.: B147811

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## Introduction

**Potassium iodate** ( $\text{KIO}_3$ ) is an exceptional primary standard for analytical chemistry due to its high purity, stability, and non-hygroscopic nature.[1] A standard solution of **potassium iodate** is a powerful oxidizing agent used extensively in iodometric titrations to determine the concentration of various reducing agents.[2][3][4][5] This application note provides a detailed protocol for the preparation of a standard **potassium iodate** solution and its subsequent standardization, ensuring accuracy and reliability in analytical assays.

The principle of iodometric titration involves the reaction of **potassium iodate** with an excess of potassium iodide (KI) in an acidic solution to liberate a stoichiometric amount of iodine ( $\text{I}_2$ ).[6][7][8] This liberated iodine is then titrated with a standard solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) using a starch indicator to detect the endpoint.[6][9][10]

The key reactions are:

- Liberation of Iodine:  $\text{IO}_3^- + 5\text{I}^- + 6\text{H}^+ \rightarrow 3\text{I}_2 + 3\text{H}_2\text{O}$ [6][7]
- Titration of Iodine:  $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$ [6]

## Experimental Protocols

### Materials and Reagents

Reagent/Apparatus	Grade/Specification
Potassium Iodate ( $\text{KIO}_3$ )	Analytical Reagent Grade, dried at 110-120°C[3] [9]
Potassium Iodide (KI)	Analytical Reagent Grade
Sodium Thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )	Analytical Reagent Grade
Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )	Concentrated, Analytical Reagent Grade
Starch Indicator Solution	Freshly prepared
Deionized Water	High-purity
Analytical Balance	Readable to 0.1 mg
Volumetric Flasks	Class A (1000 mL, 250 mL, 100 mL)
Burette	50 mL, Class A
Pipettes	Class A (25 mL, 20 mL)
Erlenmeyer Flasks	250 mL

## Preparation of Solutions

### 2.2.1. Preparation of 0.025 M Standard **Potassium Iodate** Solution

- Dry analytical grade **potassium iodate** at 110-120°C for at least 1-2 hours and cool in a desiccator.[3]
- Accurately weigh approximately 5.35 g of the dried **potassium iodate**.
- Quantitatively transfer the weighed  $\text{KIO}_3$  into a 1000 mL volumetric flask.
- Add approximately 500 mL of deionized water and swirl to dissolve the solid completely.
- Once dissolved, dilute to the mark with deionized water.
- Stopper the flask and invert it several times to ensure a homogenous solution. This solution is stable indefinitely.[3]

### 2.2.2. Preparation of 0.1 M Sodium Thiosulfate Solution (for standardization)

- Boil approximately 1 L of deionized water for 5 minutes to sterilize and expel dissolved CO<sub>2</sub>. Allow it to cool to room temperature.
- Weigh approximately 25 g of sodium thiosulfate pentahydrate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>·5H<sub>2</sub>O).
- Dissolve the weighed solid in the boiled and cooled deionized water in a 1000 mL volumetric flask.
- Dilute to the mark with the boiled deionized water.
- Add approximately 0.1 g of sodium carbonate to stabilize the solution.
- Store the solution in a well-stoppered, dark glass bottle. This solution should be standardized before use.

### 2.2.3. Preparation of Starch Indicator Solution (1%)

- Make a paste of 1 g of soluble starch with a small amount of cold deionized water.
- Pour this paste, with constant stirring, into 100 mL of boiling deionized water.
- Boil for a few minutes until the solution is clear.
- Allow to cool. This solution should be prepared fresh daily for the best results.

## Standardization of the Sodium Thiosulfate Solution

- Pipette 25.00 mL of the standard 0.025 M **potassium iodate** solution into a 250 mL Erlenmeyer flask.
- Add approximately 2 g of potassium iodide and 10 mL of 1 M sulfuric acid to the flask.<sup>[9]</sup> The solution should turn a deep brown, indicating the liberation of iodine.
- Immediately begin titrating with the prepared 0.1 M sodium thiosulfate solution from a burette.
- Continue the titration until the brown color of the iodine fades to a pale yellow.<sup>[6]</sup>

- At this point, add 1-2 mL of the freshly prepared starch indicator solution. The solution will turn a deep blue-black color.[4][6]
- Continue the titration dropwise with the sodium thiosulfate solution, with constant swirling, until the blue color disappears and the solution becomes colorless. This is the endpoint.[6]
- Record the volume of sodium thiosulfate solution used.
- Repeat the titration at least two more times to ensure reproducibility. The results should agree within 0.1 mL.

## Data Presentation

Table 1: Standardization of 0.1 M Sodium Thiosulfate Solution

Titration	Volume of 0.025 M KIO <sub>3</sub> (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Na <sub>2</sub> S <sub>2</sub> O <sub>3</sub> Used (mL)
1 (Rough)	25.00	0.00	24.90	24.90
2	25.00	0.10	25.05	24.95
3	25.00	0.20	25.15	24.95
Average	24.95			

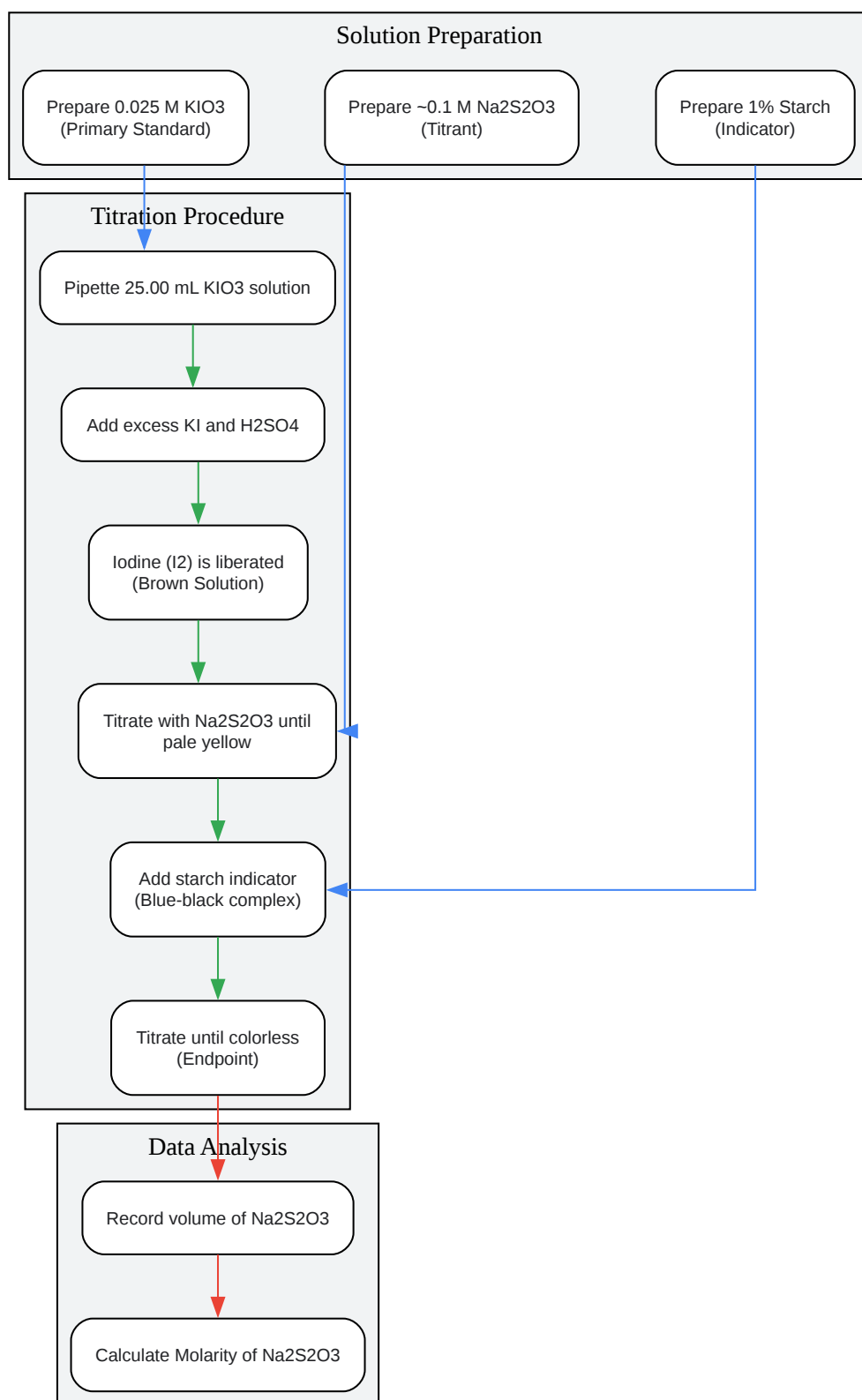
Calculation of the Molarity of Sodium Thiosulfate Solution:

From the balanced equations, 1 mole of IO<sub>3</sub><sup>-</sup> produces 3 moles of I<sub>2</sub>, which reacts with 6 moles of S<sub>2</sub>O<sub>3</sub><sup>2-</sup>. Therefore, the mole ratio of IO<sub>3</sub><sup>-</sup> to S<sub>2</sub>O<sub>3</sub><sup>2-</sup> is 1:6.

Molarity of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> = (Molarity of KIO<sub>3</sub> × Volume of KIO<sub>3</sub> × 6) / Volume of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>

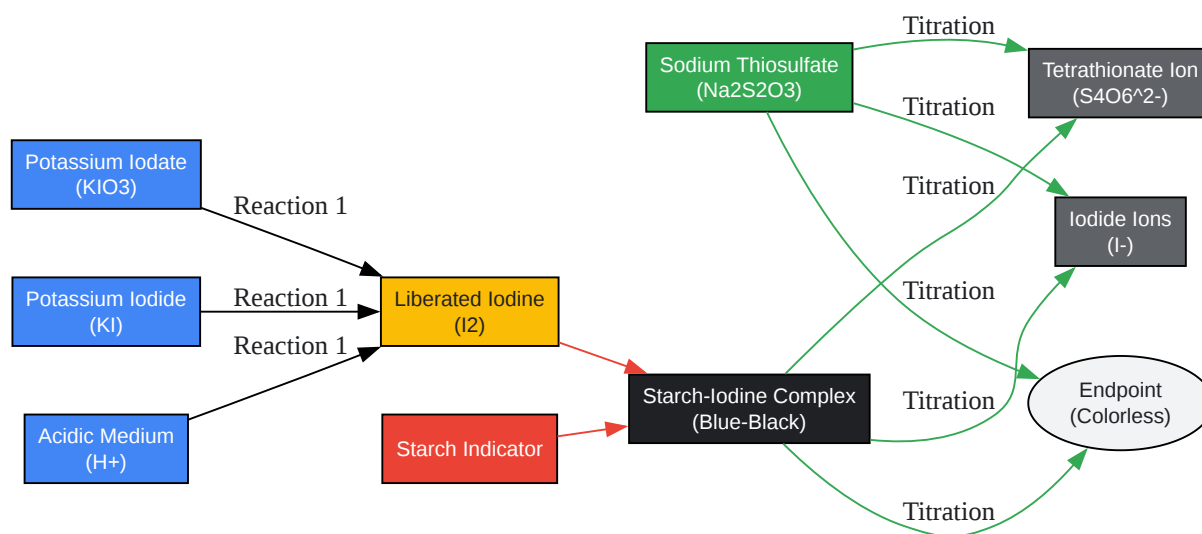
Using the data from Table 1: Molarity of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> = (0.025 M × 0.025 L × 6) / 0.02495 L = 0.1503 M

## Visualized Workflow and Pathways



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Caption: Workflow for the preparation and standardization of **potassium iodate** solution.



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